

Technical Guide: Physical Characterization and Moisture Dynamics of Disperse Violet S Press Cake

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Compound of Interest

Compound Name: *Disperse Violet S press cake*

Cat. No.: *B12281992*

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Executive Summary

This technical guide provides a rigorous analysis of Disperse Violet S (chemically identified as C.I. Disperse Violet 26) in its press cake form. While primarily an industrial colorant, Disperse Violet S serves as a critical hydrophobic model compound for drug development professionals. [1][2][3] Its planar anthraquinone structure and poor aqueous solubility make it an ideal surrogate for studying the processing, milling, and dispersion stability of Class II/IV APIs (Active Pharmaceutical Ingredients).

This document details the physicochemical properties, moisture states, and rheological behavior of the press cake, providing self-validating protocols for characterization.[1]

Chemical Identity and Solid-State Profile[1][2][3][4][5]

To ensure experimental reproducibility, the material must first be chemically validated.

"Disperse Violet S" is a trade designation; the chemical standard is C.I. Disperse Violet 26.

- Chemical Name: 1,4-diamino-2,3-diphenoxyanthraquinone[1][2][3]
- CAS Number: 6408-72-6[1][2][3][4][5]
- Molecular Formula:
[1][2][3][4][5]
- Molecular Weight: 422.43 g/mol [3][5][6]
- Physical Appearance: Dark red-violet powder (dry) or thixotropic violet paste (press cake).[1][2][3]

Crystal Habit and Polymorphism

Like many planar aromatic compounds, Disperse Violet S exhibits polymorphism. The specific crystal lattice energy directly impacts solubility and bioavailability (in drug models) or color strength (in dyes).

- Stable Form: Triclinic or Monoclinic packing (favored by stacking of the anthraquinone core).
- Meta-stable Form: Often generated during rapid precipitation or crash-cooling.[1][2][3]
- Critical Control Point: Variations in the filtration temperature during press cake formation can alter the polymorph ratio, changing the cake's filtration resistance and drying kinetics.

The Physics of the Press Cake

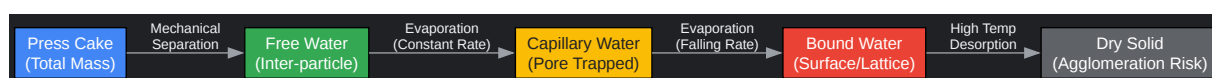
The "press cake" is not merely a wet solid; it is a multiphase porous medium consisting of the solid matrix, the liquid phase (mother liquor), and potentially entrapped air.

Moisture States

Understanding where the water resides is critical for drying optimization. We categorize moisture into three thermodynamic states:

- Free Water (Funicular): Resides in large inter-particle voids. Removed mechanically (filtration/centrifugation) or via low-energy evaporation.[1][2][3]
- Capillary Water (Pendular): Held in narrow pores between particle agglomerates by high capillary pressure. Requires thermal energy to overcome capillary forces.
- Bound Water: Chemisorbed to the crystal surface or trapped within the crystal lattice (hydrates). Removal requires high energy and may alter the crystal structure.

Visualization: Moisture State & Removal Logic



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Figure 1: Thermodynamic classification of moisture states in **Disperse Violet S press cake** and the energy barriers associated with their removal.[1][2][3]

Moisture Content Determination Protocols

Accurate moisture determination is the baseline for all subsequent concentration calculations. Two methods are standard: Gravimetric (LOD) for routine control, and Karl Fischer (KF) for precision or when volatiles are present.[1][2]

Protocol A: Gravimetric Loss on Drying (LOD)

Standard: ASTM D2288 / ISO 787-2 equivalent.[1][2][3] Principle: Thermal evaporation of volatiles at atmospheric pressure.

Step-by-Step Methodology:

- Tare: Pre-dry a glass or aluminum weighing dish at 105°C for 30 minutes. Cool in a desiccator. Record weight ().[3][7]

- Sample: Spread 2.0 – 5.0 g of press cake evenly across the dish to maximize surface area. Record wet weight ([3](#)[7](#)).
- Drying: Place in a convection oven at $105^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
 - Note: Temperatures $>110^{\circ}\text{C}$ may cause sublimation of Disperse Violet 26 or chemical degradation.
- Equilibration: Dry for 2 hours. Remove, cool in a desiccator (15 min), and weigh.
- Constant Weight: Return to oven for 30-minute intervals until mass change is $< 0.1\%$ ([3](#)).

Calculation:

[1](#)[2](#)[3](#)

Protocol B: Karl Fischer Titration (Volumetric)

Recommended for: Samples containing volatile organic solvents (e.g., residual washing alcohols) that would skew LOD results.[1](#)[2](#)[3](#) Solvent System: Methanol/Formamide (1:[1](#)[2](#)[3](#)[1](#)) is often required to fully solubilize or disperse the hydrophobic dye cake and release trapped moisture.

Rheology and Processing Characteristics[2](#)[8](#)[9](#)[10](#)[11](#)

Disperse Violet S press cake typically exhibits Non-Newtonian, Shear-Thinning (Pseudoplastic) behavior with a distinct Yield Stress.[1](#)[2](#)[3](#)

Flow Behavior

- Static State: The hydrophobic particles form a "house of cards" structure due to edge-to-face interactions, creating a high yield stress (material acts like a solid).[1](#)[2](#)[3](#)

- Under Shear: As shear rate increases (mixing/pumping), the structure collapses, and viscosity drops logarithmically.
- Thixotropy: The material requires time to rebuild its structure after shear stops. This is critical for pump selection—pumps must handle the initial high resistance (start-up torque).[3]

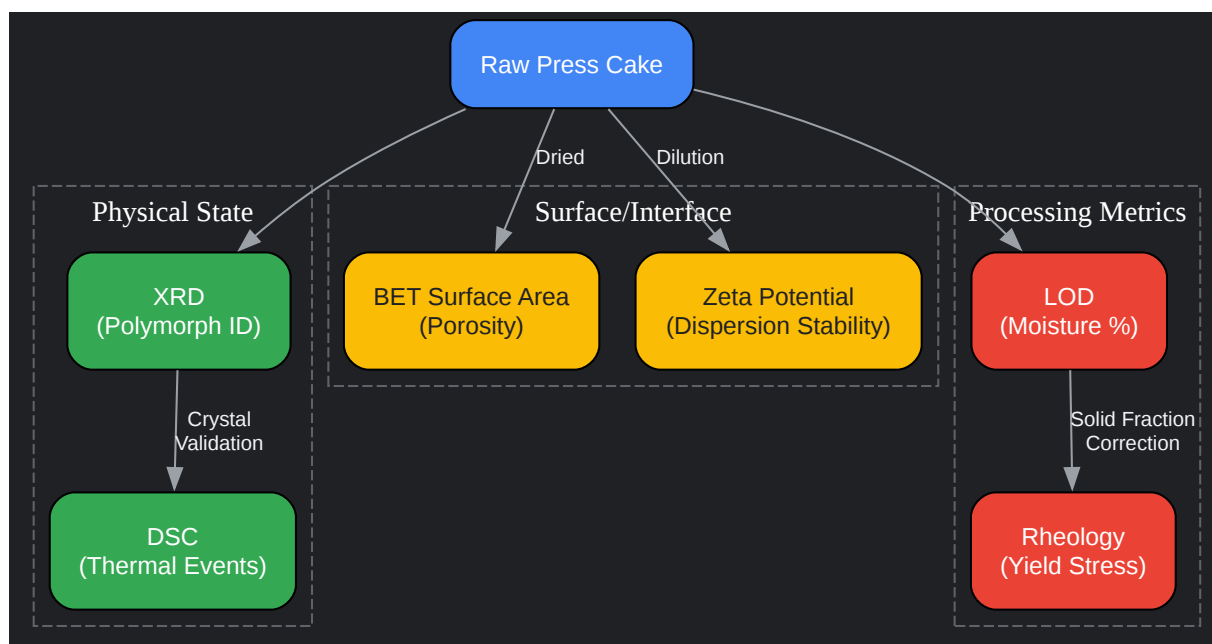
Data Summary: Typical Physical Values

Property	Typical Value	Relevance to Processing
Moisture Content	25% – 45%	Determines drying energy load.[1][2][3]
Bulk Density (Wet)	1.1 – 1.3 g/cm ³	Hopper design and storage volume.[2]
Particle Size ()	1.0 – 5.0 µm	Pre-milling size; affects filtration rate.[2][3]
pH (10% Slurry)	6.0 – 8.0	Stability zone; acidic pH may trigger aggregation.[3]
Melting Point	195°C	Upper limit for drying inlet temperature.[3]

Experimental Characterization Workflow

For researchers using Disperse Violet S as a model compound, the following characterization pipeline ensures data integrity.

Visualization: Characterization Logic



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Figure 2: Integrated characterization pipeline. Note that Rheology and Zeta potential are concentration-dependent and require moisture correction via LOD.

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